

In-Depth Technical Guide: 1,2-Bis(2-iodoethoxy)ethane

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Compound of Interest

Compound Name: 1,2-Bis(2-iodoethoxy)ethane

Cat. No.: B1672032

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CAS Number: 36839-55-1

Authored for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

1,2-Bis(2-iodoethoxy)ethane is a versatile bifunctional crosslinking agent and a key building block in the synthesis of advanced materials and therapeutics. Its structure, featuring two iodoethoxy arms connected by an ethylene glycol linker, allows for efficient coupling with various nucleophiles. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its key applications, and safety and handling information. The primary applications covered include its role as a crosslinking reagent in the formation of shell cross-linked micelles and as a flexible linker in the design of Proteolysis Targeting Chimeras (PROTACs) for targeted protein degradation.

Core Properties of 1,2-Bis(2-iodoethoxy)ethane

1,2-Bis(2-iodoethoxy)ethane is a dense, liquid organic compound. It is commonly stabilized with copper chips to prevent decomposition.^{[1][2]} The following tables summarize its key identifiers and physicochemical properties.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	36839-55-1
Molecular Formula	C6H12I2O2[3]
Molecular Weight	369.97 g/mol [3]
IUPAC Name	1,2-bis(2-iodoethoxy)ethane[3]
SMILES	ICCOCCOCCI[4]
InChI	1S/C6H12I2O2/c7-1-3-9-5-6-10-4-2-8/h1-6H2[4]
InChIKey	BCAGFJXMCZSAHD-UHFFFAOYSA-N[4]
Synonyms	Iodo-PEG3-Iodide, Ethylene Glycol Bis(2-iodoethyl) Ether[1][5]

Table 2: Physicochemical Properties

Property	Value
Appearance	Clear yellow to orange-red liquid[2][6]
Density	2.028 g/mL at 25 °C[4]
Refractive Index (n _{20/D})	1.572[4]
Boiling Point	104 °C[7]
Flash Point	113 °C (235.4 °F) - closed cup[4]
Assay	≥96%[4]

Applications and Experimental Protocols

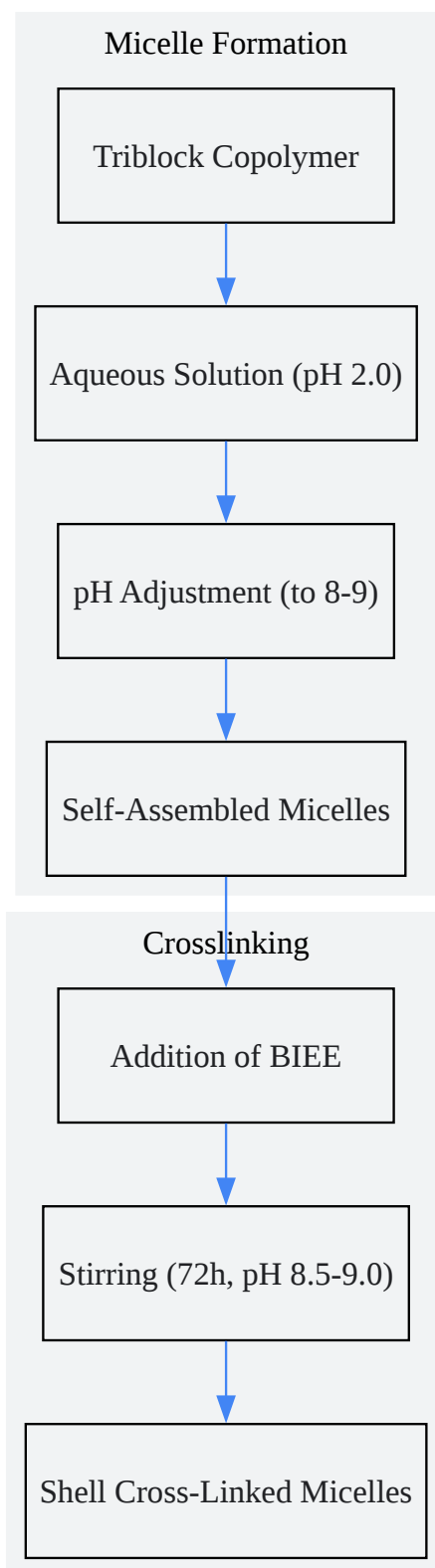
1,2-Bis(2-iodoethoxy)ethane is primarily utilized for its ability to connect two molecular entities through stable covalent bonds. Its applications span materials science and drug discovery.

Crosslinking Agent for Shell Cross-Linked (SCL) Micelles

In polymer chemistry, **1,2-Bis(2-iodoethoxy)ethane** is employed to "lock in" the structure of self-assembled micelles, enhancing their stability. A common application is in the formation of shell cross-linked (SCL) micelles from ABC triblock copolymers.

This protocol is based on the synthesis of SCL micelles from poly[(ethylene oxide)-block-2-(dimethylamino)ethyl methacrylate-block-2-(diethylamino)ethyl methacrylate] (PEO-DMA-DEA) triblock copolymers.

- **Micelle Formation:**
 - Dissolve the PEO-DMA-DEA triblock copolymer in water at a low pH (e.g., pH 2.0) to ensure molecular dissolution.
 - Induce micelle formation by adjusting the solution pH to approximately 8-9 with a base (e.g., NaOH). This causes the hydrophobic blocks to self-assemble into a core-shell-corona structure.
- **Crosslinking Reaction:**
 - To the aqueous micellar solution, add **1,2-Bis(2-iodoethoxy)ethane** (BIEE). The molar ratio of BIEE to the DMA residues in the inner shell will determine the degree of crosslinking.
 - Maintain the pH of the reaction mixture between 8.5 and 9.0.
 - Stir the solution at room temperature for at least 72 hours. During this time, the BIEE, which has low water solubility, will react with the tertiary amine groups of the DMA residues, forming quaternary ammonium crosslinks.[\[5\]](#)
- **Purification:**
 - After the crosslinking reaction is complete, the resulting SCL micelle solution can be purified to remove any unreacted reagents and byproducts.



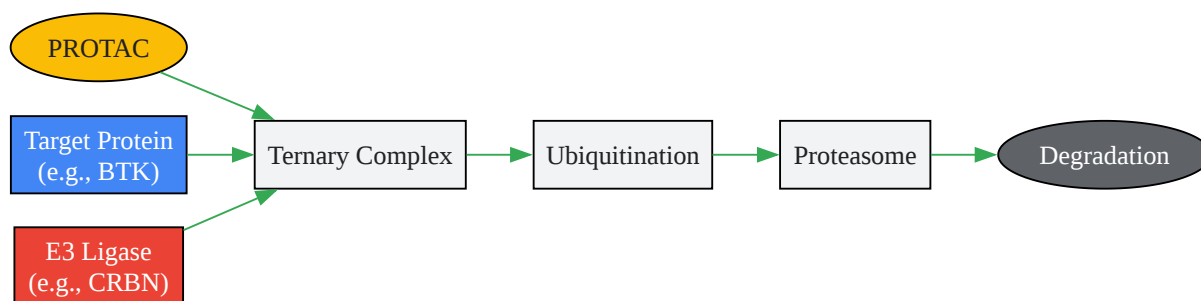
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Workflow for the synthesis of shell cross-linked micelles.

Linker for PROTAC BTK Degraders

In the field of drug development, **1,2-Bis(2-iodoethoxy)ethane** serves as a polyethylene glycol (PEG)-based linker in the synthesis of PROTACs. PROTACs are bifunctional molecules that induce the degradation of a target protein by bringing it into proximity with an E3 ubiquitin ligase.

A PROTAC molecule consists of a ligand for the target protein and a ligand for an E3 ligase, connected by a linker. This ternary complex formation facilitates the ubiquitination of the target protein, marking it for degradation by the proteasome.



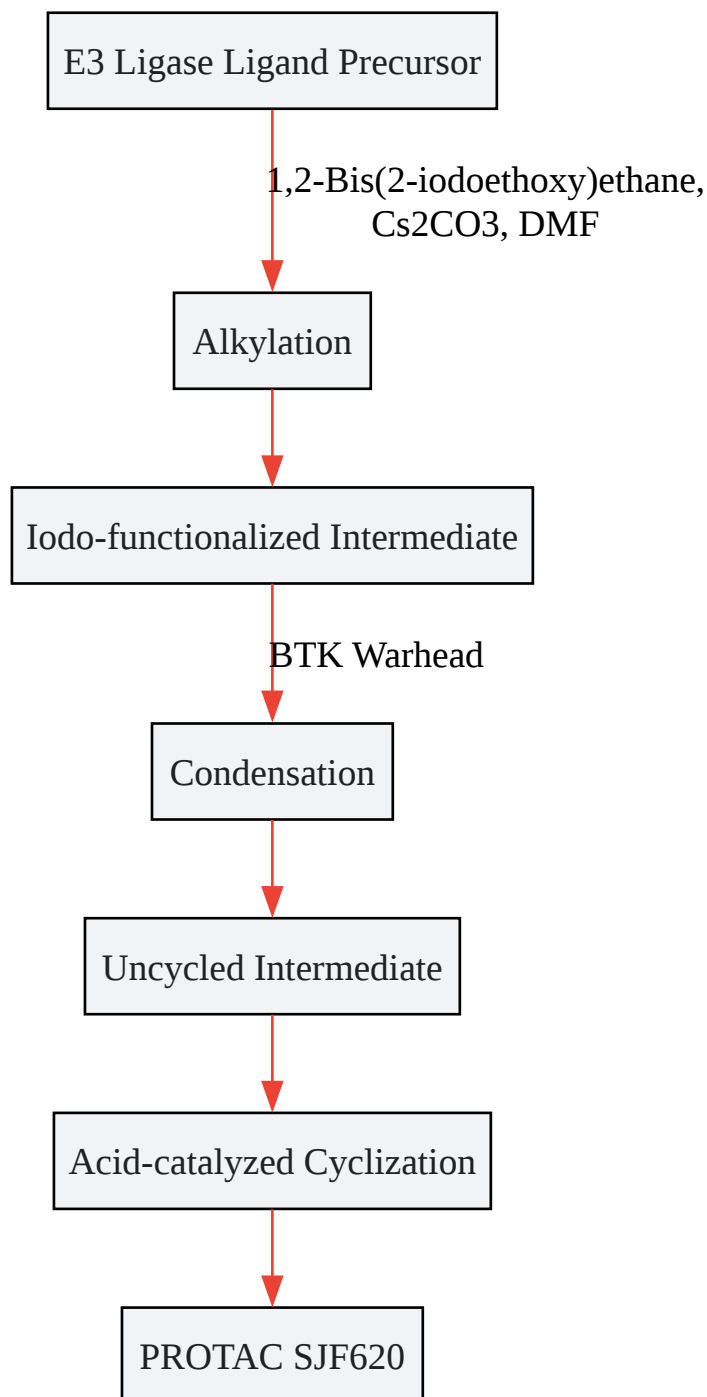
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General mechanism of action for a PROTAC.

1,2-Bis(2-iodoethoxy)ethane is a key component in the synthesis of the BTK degrader SJF620.[4] The synthesis involves the following key step:

- Alkylation:
 - A precursor molecule containing a hydroxyl group (e.g., a derivative of the E3 ligase ligand) is alkylated with **1,2-Bis(2-iodoethoxy)ethane**. This reaction introduces the flexible linker with a reactive iodide at the terminus.
 - The reaction is typically carried out in the presence of a base, such as cesium carbonate (Cs₂CO₃), in a suitable solvent like dimethylformamide (DMF).
- Condensation:

- The resulting iodo-functionalized intermediate is then condensed with the "warhead" molecule that binds to the target protein (e.g., a BTK inhibitor).
- Cyclization:
 - A final cyclization step, often acid-catalyzed, yields the final PROTAC molecule.[\[4\]](#)



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Simplified workflow for the synthesis of PROTAC SJF620.

Other Applications

1,2-Bis(2-iodoethoxy)ethane has also been reported as a crosslinking reagent for the synthesis of:

- Zirconia-based, alkali-stable strong anion-exchange stationary phases: In this application, it is used to crosslink polymers like polyethyleneimine (PEI) that are adsorbed onto porous zirconia particles, creating a stable stationary phase for chromatography.[4]
- Silica-coated nanoparticles: It can be used to crosslink materials used in the coating of silica nanoparticles, enhancing the stability and functionality of the coating.[4]

Detailed, step-by-step protocols for these specific applications using **1,2-Bis(2-iodoethoxy)ethane** are not readily available in the public domain. However, the general principle involves reacting the iodo-groups with nucleophilic sites on the polymers to be crosslinked.

Safety and Handling

1,2-Bis(2-iodoethoxy)ethane is classified as a hazardous substance and requires careful handling.

Table 3: GHS Hazard Information

Hazard Class	Code	Description
Skin Irritation	H315	Causes skin irritation[3]
Eye Irritation	H319	Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[3]

Handling Precautions:

- Use only in a well-ventilated area or outdoors.[7]
- Wear protective gloves, protective clothing, eye protection, and face protection.[7]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[7]
- Wash hands thoroughly after handling.[7]

First Aid Measures:

- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[7]
- If on skin: Wash with plenty of water.[5]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage:

- Store in a well-ventilated place. Keep the container tightly closed.[7]
- Store locked up.[7]

Conclusion

1,2-Bis(2-iodoethoxy)ethane is a valuable and versatile chemical tool for researchers and developers in materials science and medicinal chemistry. Its well-defined structure and reactivity make it an excellent choice for creating stable crosslinked materials and for the precise construction of complex molecules like PROTACs. Proper understanding of its properties and adherence to safety protocols are essential for its effective and safe utilization in the laboratory.

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